

BAY-1436032 stability and storage conditions

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Compound of Interest

Compound Name: BAY-1436032

Cat. No.: B15617696

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Technical Support Center: BAY-1436032

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **BAY-1436032**, along with troubleshooting guides and frequently asked questions to ensure successful experimentation.

Stability and Storage Conditions

Proper storage of **BAY-1436032** is critical to maintain its integrity and ensure reproducible experimental results. Below is a summary of recommended storage conditions for the compound in both solid and solvent forms.

Storage of Solid Compound:

Supplier Recommendation	Temperature	Duration
MedchemExpress	-20°C	1 year
-80°C	2 years	
Cayman Chemical	-20°C	≥ 4 years[1]
Selleck Chemicals	-20°C	3 years[2]
MedKoo Biosciences	-20°C	3 years[3]
4°C	2 years[3]	
TargetMol	-20°C	3 years[4]
Chemgood	Room temperature	For months[5]
-20°C	3 years[5]	

Storage of Stock Solutions in Solvent:

Supplier Recommendation	Solvent	Temperature	Duration
MedchemExpress	Not specified	-20°C	1 year[6]
-80°C	2 years[6]		
Selleck Chemicals	Solvent	-20°C	1 month[2]
-80°C	1 year[2]		
MedKoo Biosciences	Solvent	-20°C	2 weeks[3]
-80°C	3 months[3]		
TargetMol	Solvent	-80°C	1 year[4]

Solubility Data

The solubility of **BAY-1436032** in various common laboratory solvents is summarized below. It is important to note that for in vivo studies, specific formulations are required to achieve a

homogeneous suspension.

Solvent	Solubility	Supplier
DMSO	3 mg/mL	Cayman Chemical[1]
DMSO	98 mg/mL (200.19 mM)	Selleck Chemicals[2]
DMSO	111.50 mg/mL (227.76 mM)	MedKoo Biosciences[3]
DMSO	120 mg/mL (245.14 mM)	TargetMol[4]
Ethanol	3 mg/mL	Cayman Chemical[1]
Ethanol	98 mg/mL	Selleck Chemicals[2]
Ethanol	98.0 mg/mL (200.19 mM)	MedKoo Biosciences[3]
DMF	1 mg/mL	Cayman Chemical[1]
Water	Insoluble	Selleck Chemicals[2]

In Vivo Formulation Example: A suggested formulation for oral administration is a homogeneous suspension in 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline, with a concentration of 4 mg/mL.[4] Sonication is recommended to aid in dissolution.[4]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **BAY-1436032**.

Q1: My **BAY-1436032** has precipitated out of solution. What should I do?

A1: Precipitation can occur for several reasons, including low solubility in the chosen solvent or temperature fluctuations.

- **Verify Solvent and Concentration:** Ensure you are using a recommended solvent (e.g., DMSO, Ethanol) and that you have not exceeded the maximum solubility.
- **Gentle Warming and Sonication:** For solutions in DMSO, gentle warming and sonication can help redissolve the compound.[4]

- Fresh Solvent: Use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce solubility.[\[2\]](#)
- Storage: Ensure stock solutions are stored properly, as repeated freeze-thaw cycles can contribute to precipitation. It is recommended to aliquot stock solutions to avoid this.[\[2\]](#)

Q2: I am observing inconsistent results between experiments. What could be the cause?

A2: Inconsistent results can stem from compound degradation or variations in experimental setup.

- Compound Integrity: Verify that the compound has been stored correctly according to the recommended temperature and duration guidelines. Degradation can occur if the compound is stored improperly.
- Solution Preparation: Prepare fresh stock solutions regularly. Avoid using old stock solutions, especially if they have been stored at -20°C for an extended period. For long-term storage of solutions, -80°C is generally recommended.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Experimental Conditions: Ensure all other experimental parameters, such as cell density and incubation times, are consistent.

Q3: I am having difficulty dissolving **BAY-1436032** for my in vivo study. What do you recommend?

A3: **BAY-1436032** has poor aqueous solubility, requiring a specific formulation for in vivo applications.

- Use a Co-solvent System: A common approach is to first dissolve the compound in a small amount of DMSO and then dilute it with other vehicles like PEG300, Tween 80, and saline to create a stable suspension.[\[4\]](#)
- Sonication: Use sonication to ensure the compound is evenly dispersed in the vehicle.[\[4\]](#)
- Solvent Toxicity: When using DMSO for in vivo studies, it is important to control the final concentration to avoid toxicity to the animals. For normal mice, the DMSO concentration

should be below 10%, and for more sensitive models like nude or transgenic mice, it should be kept below 2%.^[4]

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing a stock solution of **BAY-1436032**?

A1: To prepare a stock solution, dissolve the solid **BAY-1436032** powder in a suitable solvent such as DMSO or ethanol to the desired concentration.^{[1][2][3][4][5][7]} It is advisable to use fresh, anhydrous DMSO as it can absorb moisture, which may reduce the solubility of the compound.^[2] For high concentrations in DMSO, sonication and gentle heating may be necessary to fully dissolve the compound.^[4]

Q2: How should I store the stock solution?

A2: For optimal stability, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.^[2] Store these aliquots at -80°C for long-term storage (up to 1-2 years depending on the supplier) or at -20°C for shorter-term storage (from 2 weeks to 1 month).^{[2][3][4][6]}

Q3: Is **BAY-1436032** light-sensitive?

A3: While specific information on light sensitivity is not consistently provided by all suppliers, it is good laboratory practice to store all chemical compounds, including **BAY-1436032**, in light-protected vials or containers to prevent potential photodegradation.

Q4: What is the appearance of solid **BAY-1436032**?

A4: **BAY-1436032** is typically supplied as a solid powder.^[5]

Experimental Protocols

In Vitro Cell-Based Assay for Proliferation:

- Cell Seeding: Seed cells (e.g., NCH551b patient-derived glioma cells) in 96-well plates at a density of 4000 cells/well. For suspension cells, use appropriate plates.

- **Treatment:** After 24 hours, treat the cells with varying concentrations of **BAY-1436032** (e.g., 500 nM and 2.5 μ M) or a DMSO vehicle control.
- **Incubation and Measurement:** Perform measurements at specified time points (e.g., 7, 14, and 21 days) after the initial treatment.
- **Media Change:** Replenish the medium with fresh drug-containing medium after the first 7 and 14 days of treatment.
- **Data Acquisition:** Use a microplate reader to measure cell proliferation.[2]

In Vivo Animal Study:

- **Animal Model:** Utilize appropriate animal models, such as NSG mice transplanted with primary acute myeloid leukemia (AML) cells from a patient with an IDH1 mutation.[6]
- **Formulation Preparation:** Prepare the dosing solution, for example, by suspending **BAY-1436032** in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[4]
- **Administration:** Administer **BAY-1436032** or a vehicle control to the mice once daily by oral gavage at the desired dosage (e.g., 45 or 150 mg/kg body weight).[6]
- **Monitoring:** Monitor the animals regularly for signs of toxicity and tumor progression. Measure relevant biomarkers such as serum R-2HG levels and human CD45+ cells in peripheral blood.[6]
- **Efficacy Endpoints:** Evaluate treatment efficacy based on endpoints such as tumor growth inhibition, reduction in leukemic blast clearance, and overall survival.[3]

Visual Troubleshooting Workflow



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Caption: A flowchart for troubleshooting common issues with **BAY-1436032**.

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